

# Target Profile of UNC4203: A Technical Guide

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## Compound of Interest

Compound Name: UNC4203

Cat. No.: B611583

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This in-depth technical guide provides a comprehensive overview of the target profile of **UNC4203**, a potent and selective inhibitor of the MERTK receptor tyrosine kinase. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting MERTK.

## Core Target and Selectivity

**UNC4203** is a small molecule inhibitor that primarily targets MERTK (MER Tyrosine Kinase), a member of the TAM (TYRO3, AXL, MERTK) family of receptor tyrosine kinases. It exhibits high potency against MERTK with significant selectivity over the other TAM family members, AXL and TYRO3, as well as the FMS-like tyrosine kinase 3 (FLT3).

**Table 1: In Vitro Kinase Inhibition Profile of UNC4203**

Target	IC50 (nM)
MERTK	1.2 - 2.4
TYRO3	9.1 - 42
AXL	80 - 140
FLT3	39 - 90

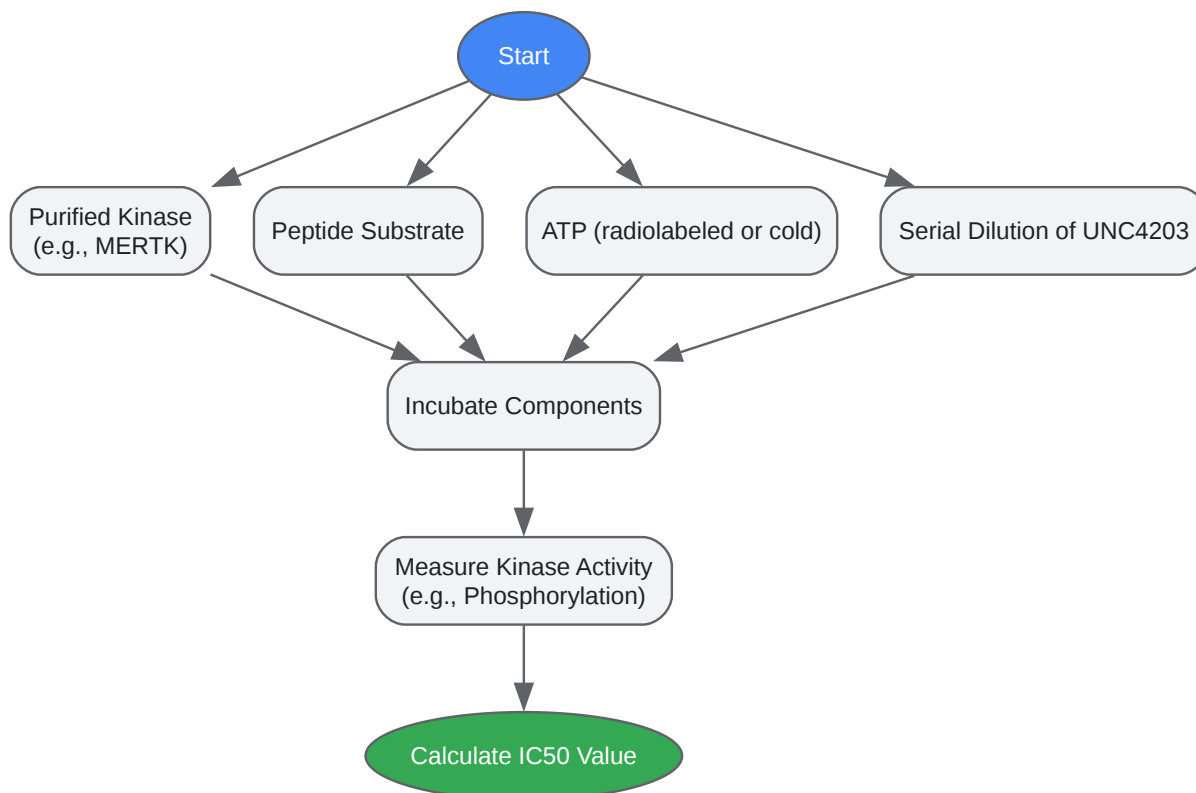
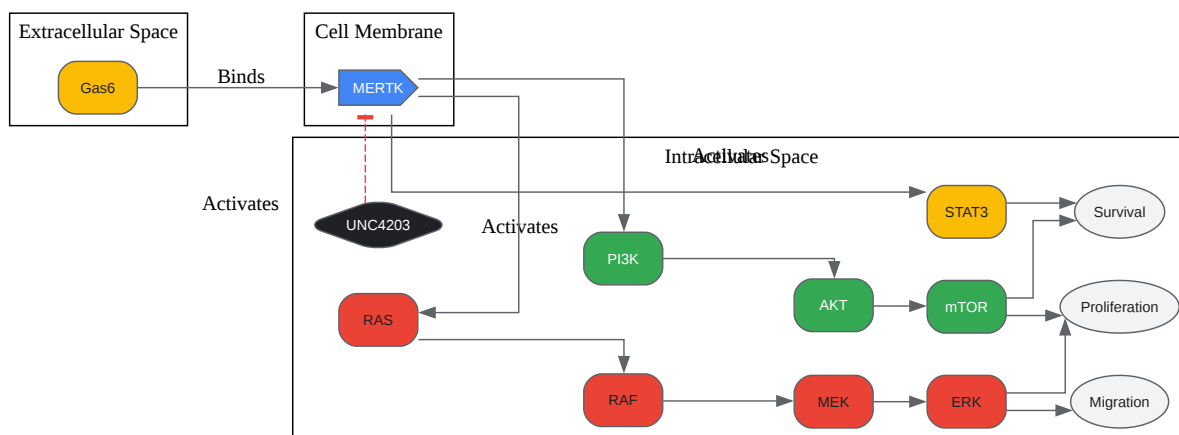
Note: The range of IC50 values is derived from multiple publicly available sources and may vary depending on the specific assay conditions.

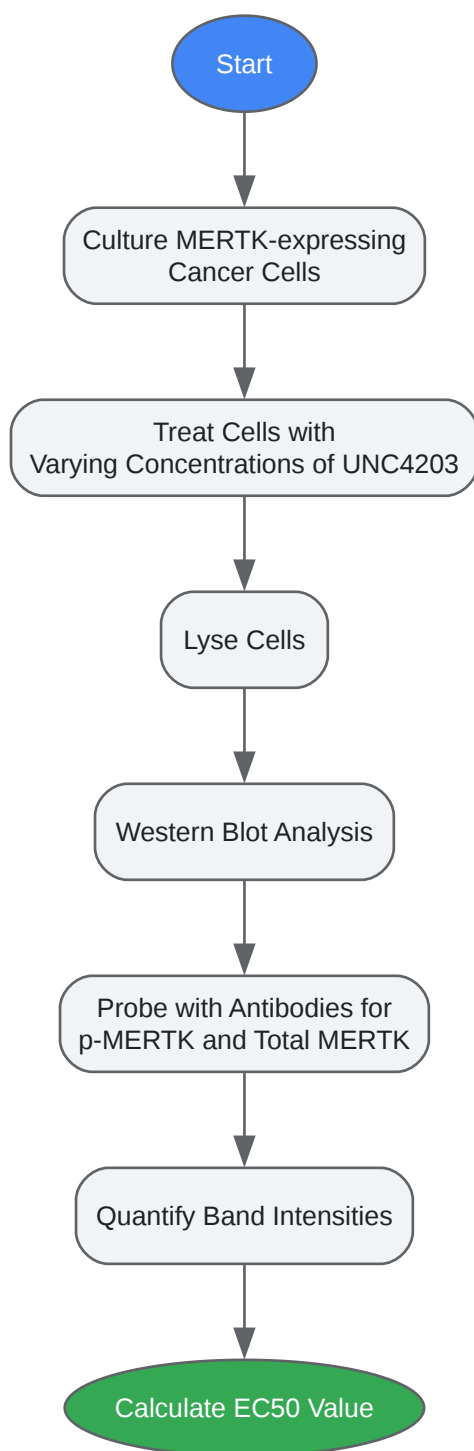
## Mechanism of Action

**UNC4203** functions as an ATP-competitive inhibitor of the MERTK kinase domain. By binding to the ATP-binding pocket of MERTK, it prevents the phosphorylation of the kinase and subsequent activation of downstream signaling pathways. The inhibition of MERTK signaling can lead to direct anti-tumor effects and modulation of the tumor microenvironment.

## Signaling Pathways

MERTK is a key regulator of several cellular processes, including cell survival, proliferation, migration, and efferocytosis (the clearance of apoptotic cells). In cancer, aberrant MERTK signaling can promote tumor growth and metastasis. **UNC4203**, by inhibiting MERTK, can modulate these oncogenic pathways.





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